

An In-depth Technical Guide to the Chemical Properties of Acid Yellow 61

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Yellow 61, identified by the Colour Index number 18968 and CAS number 12217-38-8, is a monoazo acid dye.[1][2] Primarily utilized in the textile and leather industries, it imparts a vibrant yellow hue to materials such as wool, silk, and polyamide fibers.[3][4] This technical guide provides a comprehensive overview of the known chemical properties of **Acid Yellow 61**, including its molecular structure, physicochemical characteristics, and synthesis. While extensive quantitative data for certain parameters are not readily available in published literature, this guide consolidates the existing information to serve as a valuable resource for scientific and research applications.

Chemical and Physical Properties

Acid Yellow 61 is a yellow powder that is soluble in water.[2][3][5] Its solubility in water is 35 g/L at 90 °C.[2][3][5] The aqueous solution of **Acid Yellow 61** is a greenish-yellow.[3][5] When hydrochloric acid is added to the aqueous solution, it turns to a tender yellow.[3][5] The addition of sodium hydroxide also results in a tender yellow color, with the solution becoming slightly

turbid.[3][5] In concentrated sulfuric acid, the dye appears as a dark yellow, and upon dilution, the color remains the same, but with some precipitation.[3][5]

A summary of the key quantitative data for **Acid Yellow 61** is presented in the table below. It is important to note that specific experimental values for properties such as pKa, melting point, and boiling point are not widely reported in the available scientific literature.

Property	Value	Source(s)
CI Name	Acid Yellow 61	[1][2]
CI Number	18968	[1]
CAS Number	12217-38-8	[1][2]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[1]
Molecular Weight	632.47 g/mol	[1]
Appearance	Yellow powder	[3][5]
Solubility in Water (90 °C)	35 g/L	[2][3][5]
LogP	6.64990	[6]
Polar Surface Area (PSA)	168.73 Å ²	[6]

Synthesis of Acid Yellow 61

The synthesis of **Acid Yellow 61** is achieved through a diazo coupling reaction. This process involves two main steps: the diazotization of an aromatic amine followed by coupling with a suitable coupling agent.

Experimental Protocol: General Synthesis

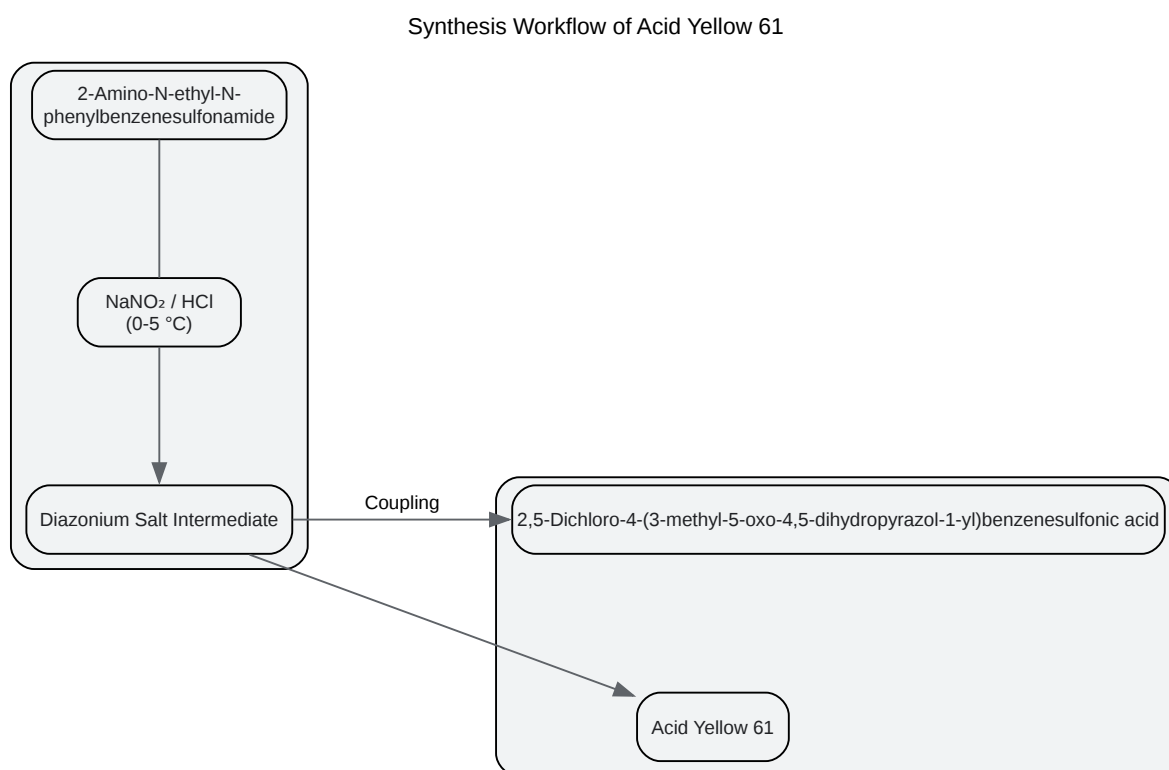
A detailed experimental protocol for the synthesis of **Acid Yellow 61** is not extensively documented in publicly available literature. However, the general manufacturing method is described as follows:

- **Diazotization:** 2-Amino-N-ethyl-N-phenylbenzenesulfonamide is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt. This

reaction is usually carried out at low temperatures (0-5 °C) to ensure the stability of the diazonium salt.

- Coupling: The resulting diazonium salt is then coupled with 2,5-Dichloro-4-(3-methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid.^{[1][2]} This reaction forms the final azo dye, **Acid Yellow 61**.

The overall synthesis can be visualized in the following workflow diagram:



[Click to download full resolution via product page](#)

Caption: Synthesis of **Acid Yellow 61**.

Spectral Data

Detailed spectral data such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra for **Acid Yellow 61** are not readily available in the public domain. While a Near-Infrared (NIR) spectrum is mentioned in a commercial database, it is not accessible for public review. The lack of comprehensive spectral data limits in-depth structural confirmation and analysis from primary sources.

Stability and Reactivity

Acid Yellow 61 is sensitive to copper and iron ions, which can affect its properties during the dyeing process.[3][5] Studies on the degradation of **Acid Yellow 61** have been conducted using advanced oxidation processes such as H₂O₂/UV and ozonation. These studies indicate that the dye can be degraded, with the H₂O₂/UV process showing a beneficial effect on mineralization compared to ozonation alone.[1] This suggests that under specific oxidative conditions, the chromophore of **Acid Yellow 61** can be broken down.

Conclusion

Acid Yellow 61 is a commercially important yellow dye with well-defined basic chemical and physical properties. While a general understanding of its synthesis and qualitative behavior in solution exists, there is a notable absence of detailed, publicly available quantitative data for several key chemical properties, including its pKa, melting point, boiling point, and comprehensive spectral data. The information provided in this guide serves as a foundational resource for professionals in research and development, highlighting both the known characteristics of **Acid Yellow 61** and the areas where further investigation is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparison of degradation reactions of Acid Yellow 61 in both oxidation processes of H₂O₂/UV and O₃ - PubMed [pubmed.ncbi.nlm.nih.gov]

- [2. worlddyevariety.com \[worlddyevariety.com\]](#)
- [3. Acid Yellow 61 CAS#: 12217-38-8 \[amp.chemicalbook.com\]](#)
- [4. ACID YELLOW 61|CAS NO.12217-38-8 \[chinainterdyes.com\]](#)
- [5. Acid Yellow 61 | 12217-38-8 \[chemicalbook.com\]](#)
- [6. Acid Yellow 61 | lookchem \[lookchem.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Acid Yellow 61]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15622547/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-acid-yellow-61\]](https://www.benchchem.com/product/b15622547/docs#an-in-depth-technical-guide-to-the-chemical-properties-of-acid-yellow-61)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check